

Essential Safety and Disposal Protocol for Nvp-Icq195

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nvp-Icq195

Cat. No.: B1677049

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Disclaimer: Specific disposal instructions for **Nvp-Icq195** are not provided in publicly available safety data sheets. The following information is based on general best practices for the disposal of hazardous laboratory chemicals. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health & Safety (EHS) department and adhere to all local, regional, and national regulations for chemical waste disposal.

Nvp-Icq195 is a potent inhibitor of cyclin-dependent kinases (CDKs) and is classified as a hazardous chemical that causes skin and eye irritation.^[1] Proper handling and disposal are crucial to ensure personnel safety and environmental protection. This guide provides a procedural framework for the safe management and disposal of **Nvp-Icq195** waste.

Chemical and Hazard Profile of Nvp-Icq195

A summary of the key characteristics of **Nvp-Icq195** relevant to its handling and disposal is provided below.

Property	Information
Chemical Name	4-[(2,6-dichlorobenzoyl)amino]-N-[1-(methylsulfonyl)-4-piperidiny]-1H-pyrazole-3-carboxamide
CAS Number	902156-99-4
Physical Appearance	Solid
Primary Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[1]
Personal Protective Equipment (PPE)	Wear protective gloves, eye protection, and face protection. Use only outdoors or in a well-ventilated area. Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
Incompatible Materials	Oxidizing agents.
Storage	Store at -20°C.[2]

Disposal Protocol for Nvp-lcq195 Waste

This protocol outlines the steps for the collection and preparation of **Nvp-lcq195** waste for disposal by a certified hazardous waste management service.

1. Waste Identification and Segregation:

- All materials contaminated with **Nvp-lcq195**, including unused product, solutions, contaminated labware (e.g., pipette tips, tubes, flasks), and personal protective equipment (PPE), must be treated as hazardous waste.
- Segregate **Nvp-lcq195** waste from other waste streams at the point of generation to prevent accidental mixing with incompatible chemicals.[1][3]
- Do not mix solid and liquid waste in the same container.[3]

2. Waste Collection and Container Management:

- Solid Waste:

- Collect solid **Nvp-Icq195** waste (e.g., powder, contaminated gloves, and labware) in a designated, leak-proof container with a secure lid.
- The container must be compatible with the chemical waste. Plastic containers are often preferred for their durability.[\[4\]](#)

- Liquid Waste:

- Collect liquid waste containing **Nvp-Icq195** (e.g., solutions in organic solvents or aqueous buffers) in a separate, leak-proof, and chemically resistant container.
- Leave a headspace of at least 10% in liquid waste containers to allow for vapor expansion.[\[5\]](#)
- Keep the waste container securely closed except when adding waste.[\[6\]](#)

3. Waste Labeling:

- Label all waste containers clearly with the words "Hazardous Waste."[\[6\]](#)
- The label must include:
 - The full chemical name: "**Nvp-Icq195**" and any other components in the waste. Avoid using abbreviations or chemical formulas.[\[6\]](#)
 - The approximate concentration and volume of the waste.
 - The date when the waste was first added to the container.
 - The name of the principal investigator and the laboratory location.
 - The hazard class (e.g., Irritant).

4. Storage of Waste:

- Store waste containers in a designated satellite accumulation area within the laboratory.[\[4\]](#)

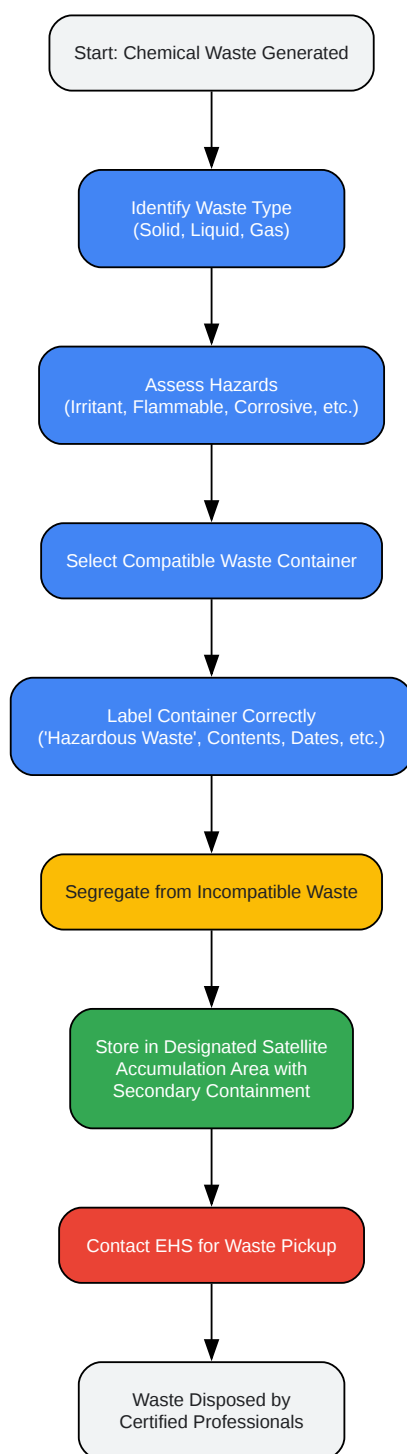
- The storage area should be under the direct supervision of laboratory personnel and away from general lab traffic.[5]
- Ensure secondary containment is in place to capture any potential leaks or spills.[7]
- Store containers of **Nvp-Icq195** waste away from incompatible materials, particularly strong oxidizing agents.[1]

5. Arranging for Disposal:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not dispose of **Nvp-Icq195** waste down the drain or in the regular trash.[7][8]
- Follow all instructions provided by the EHS department for the final disposal procedure.

Visual Workflow for Chemical Waste Disposal

The following diagram illustrates the decision-making process for the proper disposal of laboratory chemical waste like **Nvp-Icq195**.



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Caption: Logical workflow for the safe disposal of chemical waste.

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